

anisomycin efficacy in drug-resistant Leishmania strains

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Anisomycin

CAS No.: 22862-76-6

Cat. No.: S575186

[Get Quote](#)

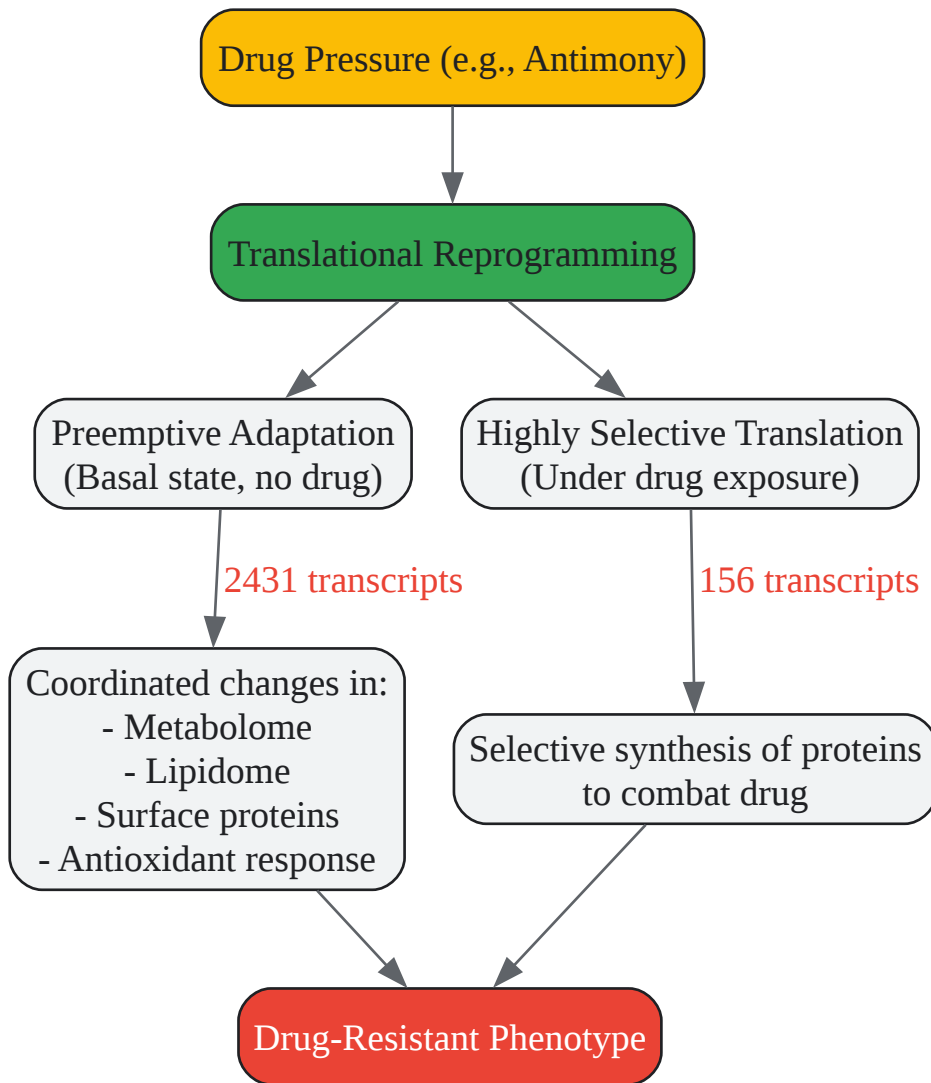
Current Research on Leishmania Drug Resistance

The search results confirm that drug resistance is a major challenge in leishmaniasis treatment but do not contain specific experimental data on **anisomycin**. The following table summarizes the key resistance mechanisms for current drugs, which are essential for designing efficacy studies for new compounds like **anisomycin** [1].

Drug	Primary Mode of Action	Documented Resistance Mechanisms in <i>Leishmania</i>
Pentavalent Antimony (SbV)	Targets mitochondrial enzyme trypanothione reductase, increasing susceptibility to oxidative stress; obstructs energy pathways [1].	Reduced drug uptake (e.g., downregulation of aquaglyceroporin 1 transporter); increased efflux via ABC transporters; enhanced antioxidant response and drug sequestration by thiols [1] [2].
Miltefosine (MLT)	Affects mitochondria (inhibits cytochrome c oxidase) and disrupts lipid metabolism (inhibits phosphatidylcholine synthesis) [1].	

Drug	Primary Mode of Action	Documented Resistance Mechanisms in <i>Leishmania</i>
Amphotericin B (AmB)	Binds to ergosterol in the parasite membrane, forming pores that increase permeability and lead to cell death [1].	
Paromomycin (PMM)	Binds to the 16S ribosomal unit, disrupting protein synthesis and causing respiratory dysfunction [1] [3].	Metabolic adaptations including reduced oxidative phosphorylation, increased glycosomal fermentation, and dependency on lipids/amino acids for energy [3].
Pentamidine (PTM)	Associated with induction of DNA damage and inhibition of RNA and protein synthesis [1].	Overexpression of efflux transporters (e.g., Pentamidine Resistance Protein 1, PRP1) [1].

A significant and complex mechanism underlying resistance is **translational reprogramming**, where parasites globally change which mRNAs are translated into proteins in response to drug pressure [1] [2]. One study found that antimony-resistant parasites showed differences in the translation of over 2,400 mRNAs even without drug pressure, and a highly selective translation of 156 transcripts when exposed to the drug [2]. This pathway is summarized in the diagram below.



[Click to download full resolution via product page](#)

Proposed Framework for Evaluating Anisomycin

To objectively assess **anisomycin**'s potential, here is a framework based on established experimental protocols from Leishmania research.

- **Step 1: Establish Baselines**

- **Parasite Strains:** Include reference drug-sensitive strains (e.g., MHOM/ET/67/HU3; L82) and well-characterized drug-resistant strains (e.g., resistant to SbV, MIL, or PMM) [3] [2].
- **Cell Viability Assay:** Use the colorimetric MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay to determine the half-maximal effective concentration

(EC₅₀) of **anisomycin** against both promastigote (insect-stage) and intracellular amastigote (mammalian-host-stage) forms [2].

- **Step 2: Investigate Resistance Mechanisms**

- **Drug Uptake/Efflux:** Treat parasites with **anisomycin** in combination with verapamil or amlodipine (Ca²⁺ channel antagonists and ABC transporter modulators). A marked increase in drug susceptibility suggests efflux pump involvement [3].
- **Mode of Action Studies:** Since **anisomycin** is a known protein synthesis inhibitor, its effect on parasite translation can be directly investigated using polysome profiling and translatoome analysis (as done in [2]) to see if it bypasses resistance mechanisms.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Molecular Mechanisms of Drug Resistance in Leishmania ... [pmc.ncbi.nlm.nih.gov]
2. Translational reprogramming as a driver of antimony- drug ... resistance [nature.com]
3. Transcriptome profiling identifies genes/pathways ... [sciencedirect.com]

To cite this document: Smolecule. [anisomycin efficacy in drug-resistant Leishmania strains]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b575186#anisomycin-efficacy-in-drug-resistant-leishmania-strains>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com